

Application Notes and Protocols for the Preparation of Umbralisib Stock Solutions

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Compound of Interest

Compound Name: *Umbralisib*

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These application notes provide detailed protocols for the preparation, storage, and handling of **umbralisib** stock solutions for laboratory use. **Umbralisib** is a dual inhibitor of phosphoinositide 3-kinase delta (PI3K δ) and casein kinase 1 epsilon (CK1 ϵ), crucial components of signaling pathways involved in the proliferation and survival of B-cell lymphocytes.[1][2][3] Accurate preparation of **umbralisib** solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies.

Physicochemical Properties of Umbralisib

A summary of the key physicochemical properties of **umbralisib** and its tosylate salt is presented in Table 1. This information is essential for accurate calculation of concentrations and for choosing appropriate solvents.

Property	Umbralisib (Free Base)	Umbralisib Tosylate
Molecular Formula	C ₃₁ H ₂₄ F ₃ N ₅ O ₃ [2][4][5]	C ₃₈ H ₃₂ F ₃ N ₅ O ₆ S[6][7]
Molecular Weight	571.56 g/mol [2][4][8]	743.75 g/mol [6][7]
Appearance	White to off-white solid[8]	White to light brown powder[6][7]
Solubility	Soluble in DMSO[9]	Freely soluble in dimethyl sulfoxide (DMSO), soluble in methanol, and practically insoluble in water.[6][7]
pKa	4.01 (basic)[4][10]	2.71[6][7]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Umbralisib Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **umbralisib** in dimethyl sulfoxide (DMSO), suitable for most in vitro applications.

Materials:

- **Umbralisib** (free base or tosylate salt)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Pre-weighing Preparation:** Allow the **umbralisib** powder and DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing **Umbralisib**:** Accurately weigh the desired amount of **umbralisib** powder using a calibrated analytical balance. For example, to prepare a 10 mM stock solution of **umbralisib** free base, weigh out 5.72 mg.
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **umbralisib** powder. To prepare a 10 mM stock solution from 5.72 mg of **umbralisib** free base, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the **umbralisib** is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.[\[11\]](#)[\[12\]](#)
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (days to weeks) or -80°C for long-term storage (months).[\[9\]](#)

Calculation Example for a 10 mM Stock Solution:

Compound Form	Molecular Weight (g/mol)	Mass for 1 mL of 10 mM Stock
Umbralisib (Free Base)	571.56	5.72 mg
Umbralisib Tosylate	743.75	7.44 mg

Protocol 2: Preparation of Umbralisib Working Solutions for In Vitro Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for use in cell-based assays.

Materials:

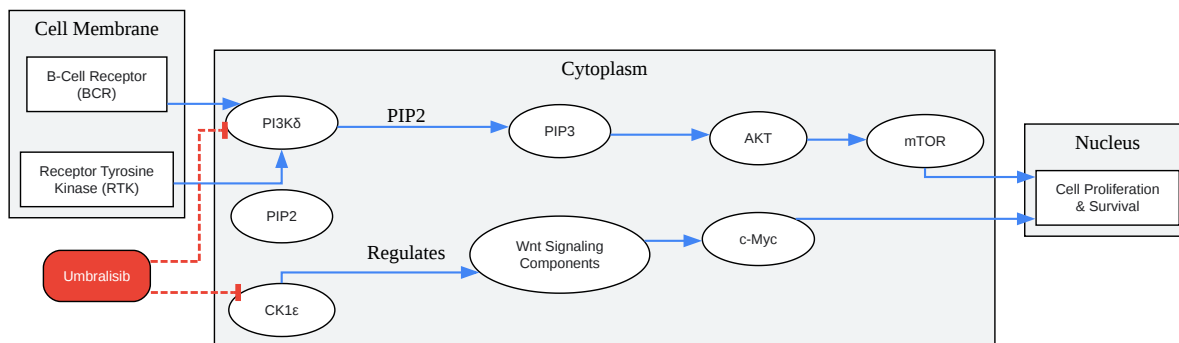
- High-concentration **umbralisib** stock solution in DMSO (from Protocol 1)
- Appropriate cell culture medium or assay buffer
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the high-concentration **umbralisib** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in cell culture medium or assay buffer to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.
 - Important: The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity. Ensure the final DMSO concentration is consistent across all experimental conditions, including the vehicle control.
- Mixing: Gently mix the working solutions by pipetting up and down. Avoid vigorous vortexing, which can cause shearing of cellular components if they are present.
- Immediate Use: Use the freshly prepared working solutions immediately for your experiments. Do not store diluted aqueous solutions of **umbralisib** for extended periods.

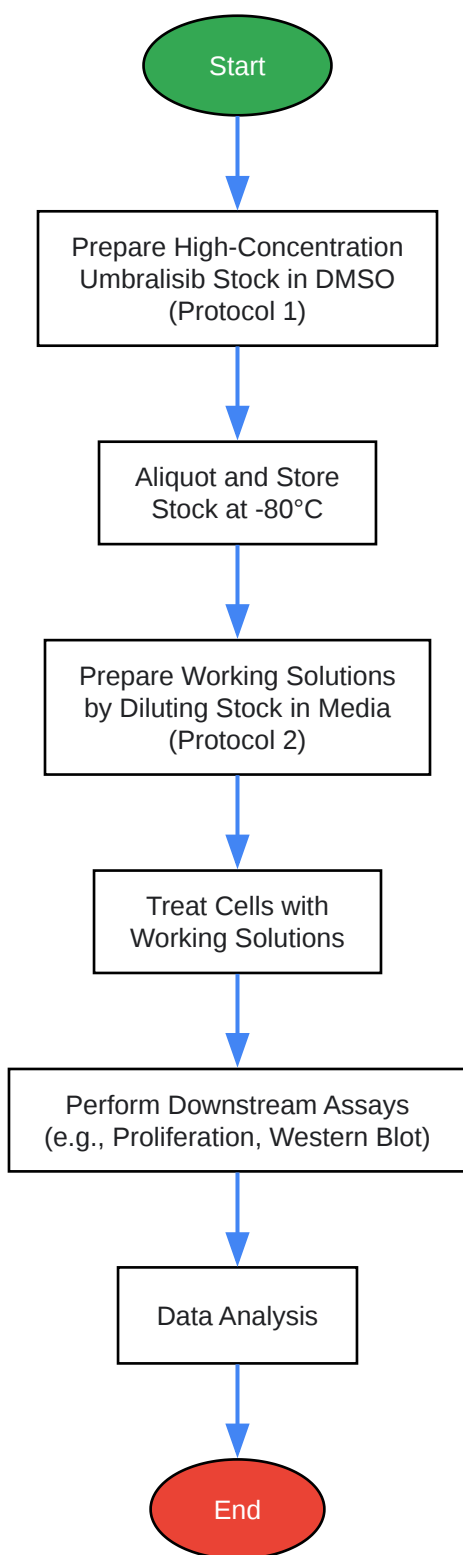
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathways inhibited by **umbralisib** and a general workflow for its use in laboratory experiments.



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Caption: **Umbralisib**'s dual inhibitory action on PI3Kδ and CK1ε pathways.



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Caption: General experimental workflow for using **umbralisib** in the lab.

Safety Precautions

- **Umbralisib** is a potent kinase inhibitor and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area, preferably a chemical fume hood, when handling the powder form of **umbralisib**.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Stability and Storage

- Powder: **Umbralisib** powder is stable at room temperature for short periods but should be stored at -20°C for long-term storage.
- DMSO Stock Solutions: When stored properly in single-use aliquots at -80°C, **umbralisib** stock solutions in DMSO are stable for at least 6 months.[13] Avoid repeated freeze-thaw cycles.
- Aqueous Working Solutions: Diluted aqueous solutions of **umbralisib** are not stable for long periods and should be prepared fresh for each experiment.

By following these application notes and protocols, researchers can ensure the accurate and consistent preparation of **umbralisib** solutions, leading to more reliable and reproducible experimental outcomes.

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